

Technical Support Center: Optimizing Englerin A Dosing for Preclinical Studies

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Compound of Interest

Compound Name: Englerin-A

Cat. No.: B16139713

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers utilizing Englerin A in preclinical animal studies. The information is designed to assist scientists and drug development professionals in overcoming common challenges and optimizing their experimental designs.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action for Englerin A?

Englerin A is a potent and selective agonist of the Transient Receptor Potential Canonical (TRPC) channels, specifically TRPC4 and TRPC5.^{[1][2]} Activation of these non-selective cation channels leads to a significant influx of calcium (Ca²⁺) and sodium (Na⁺) ions into cancer cells.^[2] This ion overload disrupts cellular homeostasis and triggers a cascade of events culminating in cell death, primarily through necrosis.^{[2][3]}

Q2: Why is Englerin A particularly effective against renal cancer cells?

The selectivity of Englerin A for renal cancer cells is strongly correlated with the expression levels of the TRPC4 cation channel.^{[4][5]} Cancer cell lines with higher TRPC4 expression are more sensitive to Englerin A-induced cytotoxicity.^{[2][4]}

Q3: What is the stability of Englerin A in different biological matrices?

Englerin A is highly unstable in rodent serum, which can impact its efficacy in preclinical models.^[4] However, it has been shown to be stable in human plasma.^[4] This difference in stability is a critical consideration when translating preclinical findings.

Q4: Is Englerin A orally bioavailable?

No, Englerin A is not orally bioavailable.^[6] Studies have shown that oral administration of Englerin A, even at high doses (up to 100 mg/kg), does not result in detectable plasma levels of the compound.^[6]^[7] This is likely due to the hydrolysis of the glycolate moiety in the acidic environment of the stomach.^[6]

Troubleshooting Guide

Issue 1: High Toxicity and Mortality in Animal Subjects

Symptom: Unexpected animal death or severe adverse effects (e.g., significant weight loss, lethargy) following Englerin A administration.

Possible Cause: The route of administration and dosage are critical factors influencing Englerin A's toxicity. Intravenous (IV) administration is extremely lethal, with an estimated maximum tolerated dose (MTD) of only 50 µg/kg in mice.^[6] Doses as low as 0.1 mg/kg have been reported to be immediately lethal.^[7]

Solution:

- **Avoid Intravenous Administration:** Due to its rapid and severe toxicity, IV administration of Englerin A is not recommended for efficacy studies.
- **Optimize Intraperitoneal (IP) Dosing:** The MTD for IP injection in mice is approximately 10 mg/kg.^[6] Start with lower doses (e.g., 1.25, 2.5, 5 mg/kg) and carefully monitor for signs of toxicity.^[7]
- **Consider Subcutaneous (SC) or Oral (PO) Routes with Caution:** While oral administration is better tolerated (up to 100 mg/kg without overt toxicity), the lack of bioavailability makes it unsuitable for systemic efficacy studies.^[6]^[7] Subcutaneous administration has also been explored, but requires careful dose titration.^[4]

Issue 2: Poor Solubility and Formulation Challenges

Symptom: Difficulty dissolving Englerin A or precipitation of the compound in the vehicle.

Possible Cause: Englerin A is a lipophilic molecule with poor aqueous solubility.[8]

Solution:

- Select an Appropriate Vehicle: Several vehicles have been successfully used for preclinical studies:
 - For Intraperitoneal/Subcutaneous Injection:
 - A solution of 5% ethanol, 10% polyethylene glycol 300, 5% Cremophor EL, and 80% PBS has been used.[4]
 - A parenteral formulation utilizing cyclodextrin with polyoxyethylene glycols can achieve a concentration of 5.7 mg/mL and is stable at refrigerator temperatures for one week.[7]
 - Initial studies also used DMSO.[7]
 - For Oral Gavage:
 - A formulation in Labrasol at 20 mg/mL has been shown to be stable.[7]

Issue 3: Lack of In Vivo Efficacy Despite In Vitro Potency

Symptom: Englerin A shows potent cytotoxicity against cancer cell lines in vitro, but fails to inhibit tumor growth in xenograft models.

Possible Cause:

- Poor Pharmacokinetics: Englerin A has a short half-life of approximately 30 minutes in mice following IP administration.[7] Its instability in rodent serum further limits its exposure.[4]
- Inadequate Dosing Regimen: An infrequent dosing schedule may not maintain therapeutic concentrations of the drug at the tumor site.

- **Vehicle Incompatibility:** The chosen formulation may not be optimal for drug delivery and could contribute to a lack of efficacy.[\[7\]](#)

Solution:

- **Optimize Dosing Schedule:** Consider more frequent administration, such as every other day or daily, depending on the tolerability observed in pilot studies. One study administered doses every fourth day for five treatments.[\[7\]](#)
- **Verify Formulation:** Ensure the formulation is stable and capable of delivering the drug effectively. The use of a Cremophor emulsion by one group resulted in an inability to deliver the drug via the IP route, while another group using a different parenteral formulation was able to administer it.[\[7\]](#)
- **Confirm Target Expression:** Verify the expression of TRPC4 in the xenograft tumor model to ensure the target is present.

Quantitative Data Summary

Table 1: In Vivo Dosing and Toxicity of Englerin A in Rodents

Species	Route of Administration	Vehicle	Maximum Tolerated Dose (MTD)	Observations	Reference
Mouse	Intravenous (IV)	Cyclodextrin with polyoxyethylene glycols	~50 µg/kg	Immediately lethal at doses from 1-10 mg/kg.	[6]
Mouse	Intraperitoneal (IP)	DMSO	~10 mg/kg	Doses of 5, 2.5, and 1.25 mg/kg were tolerated.	[7]
Mouse	Oral (PO)	Labrasol	>100 mg/kg	No overt toxicity, but no detectable plasma levels of Englerin A.	[6][7]
Rat	Intravenous (IV)	5% ethanol, 10% PEG 300, 5% Cremophor EL, 80% PBS	<1 mg/kg	A rat dosed at 1 mg/kg died before the first sample could be taken.	[4]
Rat	Oral (PO)	5% ethanol, 10% PEG 300, 5% Cremophor EL, 80% PBS	5 mg/kg	Blood samples were successfully taken over 420 minutes.	[4]

Table 2: In Vitro Cytotoxicity of Englerin A against Renal Cancer Cell Lines

Cell Line	GI50 (nM)	Reference
A498	< 20	[9]
UO-31	140.3	[3]
CAKI-1	< 20	[9]
SN12C	< 20	[9]
786-0	< 20	[9]

Experimental Protocols

Protocol 1: Preparation of Parenteral Englerin A Formulation

This protocol is adapted from a formulation used for intraperitoneal and intravenous administration.

Materials:

- Englerin A
- Ethanol (200 proof, ≥99.5%)
- Polyethylene glycol 300 (PEG 300)
- Cremophor EL (Kolliphor EL)
- Phosphate-Buffered Saline (PBS), 10X
- Sterile, deionized water

Procedure:

- Prepare a 1X PBS solution by diluting the 10X stock with sterile, deionized water.
- To prepare the final vehicle, combine the components in the following ratio: 5% ethanol, 10% PEG 300, 5% Cremophor EL, and 80% 1X PBS.

- Weigh the required amount of Englerin A and dissolve it in the ethanol component first.
- Add the PEG 300 and Cremophor EL to the Englerin A/ethanol mixture and vortex until fully dissolved.
- Slowly add the 1X PBS to the organic mixture while vortexing to create a clear solution.
- Sterile filter the final formulation through a 0.22 μ m syringe filter before administration.

Protocol 2: In Vivo Administration of Englerin A in a Mouse Xenograft Model

This protocol provides a general workflow for assessing the efficacy of Englerin A in a subcutaneous xenograft model.

Materials:

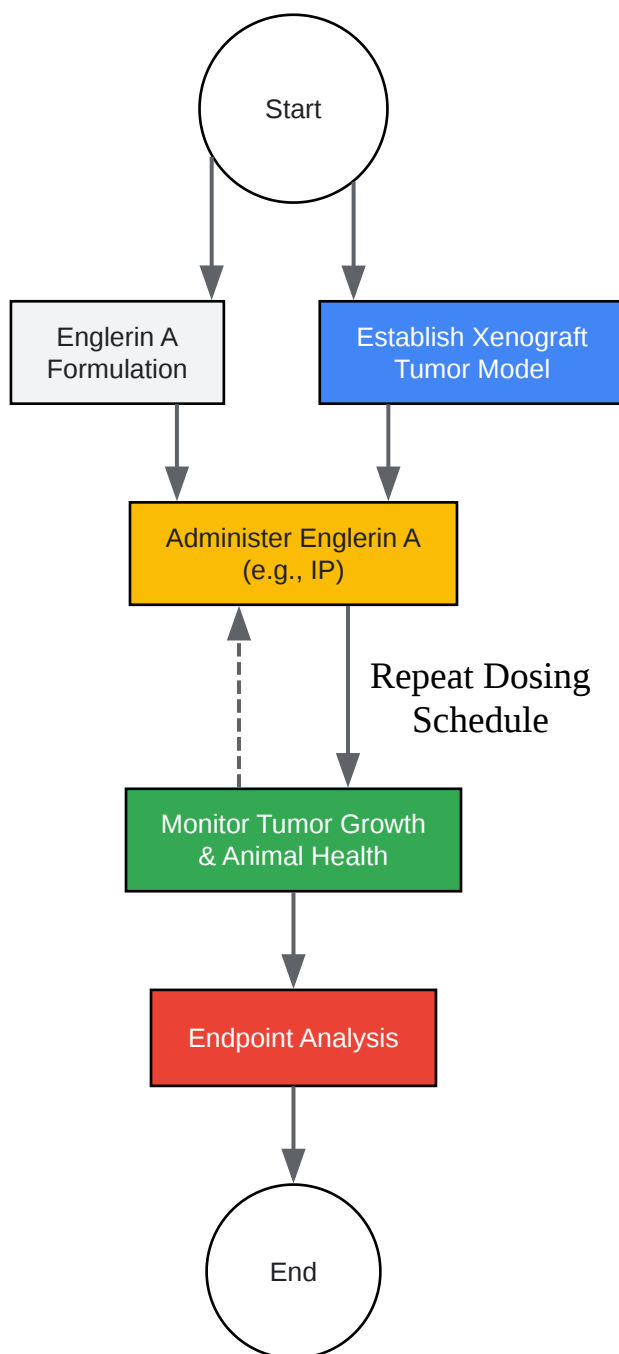
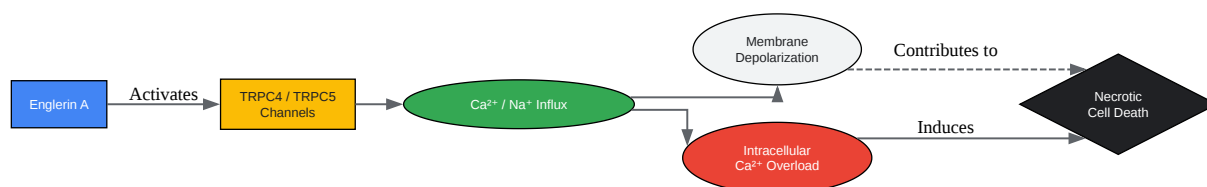
- 6-8 week old immunodeficient mice (e.g., athymic nude)
- Renal cancer cell line expressing TRPC4 (e.g., A498)
- Culture medium (e.g., RPMI-1640)
- Sterile PBS
- Matrigel (optional)
- Englerin A parenteral formulation (from Protocol 1)
- Syringes (1 mL) and needles (27G or appropriate size for injection)
- Calipers for tumor measurement

Procedure:

- Cell Preparation: Culture renal cancer cells to ~80% confluency. Harvest the cells and resuspend them in sterile PBS (or a 1:1 mixture of PBS and Matrigel) at a concentration of 5×10^7 cells/mL.

- Tumor Implantation: Anesthetize the mice. Subcutaneously inject 100 μ L of the cell suspension (5×10^6 cells) into the flank of each mouse.
- Tumor Growth Monitoring: Monitor the mice regularly for tumor growth. Begin treatment when tumors reach a mean volume of 100-150 mm³.
- Dosing:
 - Randomize mice into treatment and vehicle control groups.
 - Administer Englerin A via intraperitoneal injection at a predetermined dose (e.g., 5 mg/kg) and schedule (e.g., every other day).
 - Administer an equal volume of the vehicle to the control group.
- Monitoring:
 - Measure tumor volume with calipers 2-3 times per week.
 - Monitor body weight and the general health of the animals throughout the study.
 - Establish clear endpoints for euthanasia based on tumor burden or signs of toxicity.

Visualizations



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References

- [1. benchchem.com \[benchchem.com\]](#)
- [2. benchchem.com \[benchchem.com\]](#)
- [3. Englerin A Selectively Induces Necrosis in Human Renal Cancer Cells - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. Englerin A Agonizes the TRPC4/C5 Cation Channels to Inhibit Tumor Cell Line Proliferation - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. Englerin A Agonizes the TRPC4/C5 Cation Channels to Inhibit Tumor Cell Line Proliferation | PLOS One \[journals.plos.org\]](#)
- [6. Synthesis of a Stable and Orally Bioavailable Englerin Analogue - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. Englerins: A Comprehensive Review - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. Englerin A | CAS:1094250-15-3 | Sesquiterpenoids | High Purity | Manufacturer BioCrick \[biocrick.com\]](#)
- [9. benchchem.com \[benchchem.com\]](#)
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